

N-Nitrososotalol-d6: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *N-Nitrososotalol-d6*

Cat. No.: *B15556009*

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Introduction

N-Nitrososotalol-d6 is the deuterated form of N-Nitrososotalol, a nitrosamine impurity associated with the drug substance Sotalol. As regulatory bodies worldwide tighten requirements for the control of nitrosamine impurities in pharmaceutical products due to their potential carcinogenic risk, the use of stable isotope-labeled internal standards like **N-Nitrososotalol-d6** has become critical for accurate and reliable analytical testing. This technical guide provides an in-depth overview of **N-Nitrososotalol-d6**, including its chemical properties, analytical applications, and the general toxicological pathways of nitrosamines.

Core Data Presentation

While a specific CAS number for **N-Nitrososotalol-d6** is not assigned, the CAS number for the non-labeled compound, 134720-07-3, is commonly used for reference.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value	Reference
Chemical Name	N-(4-(1-Hydroxy-2-(nitroso(propan-2-yl-1,1,1,3,3,3-d6)amino)ethyl)phenyl)methanesulfonamide	[1][4][5]
Molecular Formula	C ₁₂ H ₁₃ D ₆ N ₃ O ₄ S	[1][4][5][6][7]
Molecular Weight	307.40 g/mol	[1][5]
Alternate CAS (non-labeled)	134720-07-3	[2][4][5]
Appearance	Not specified (typically a solid)	
Solubility	Not specified	
Storage Conditions	Not specified (general recommendation for nitrosamine standards is cool, dark, and dry conditions)	

Experimental Protocols

Detailed experimental protocols for the use of **N-Nitrososotalol-d6** are typically developed and validated by individual analytical laboratories. However, a general workflow for the quantification of N-Nitrososotalol in a drug product using **N-Nitrososotalol-d6** as an internal standard by LC-MS/MS is outlined below.

Objective: To accurately quantify the concentration of N-Nitrososotalol in a Sotalol drug substance or product sample.

Materials:

- **N-Nitrososotalol-d6** (Internal Standard)
- N-Nitrososotalol (Reference Standard)
- Sotalol drug substance/product sample

- High-purity solvents (e.g., methanol, acetonitrile, water)
- Formic acid or ammonium formate (for mobile phase modification)
- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system

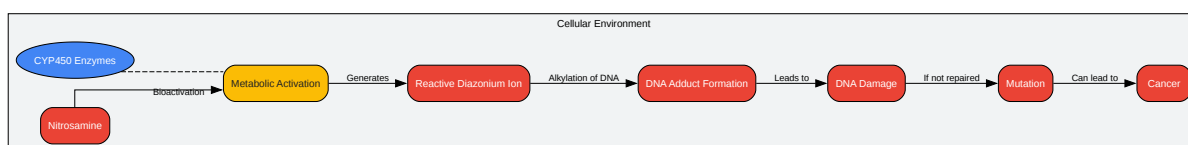
Procedure:

- Standard Preparation:
 - Prepare a stock solution of **N-Nitrososotalol-d6** in a suitable solvent (e.g., methanol).
 - Prepare a series of calibration standards by spiking known concentrations of N-Nitrososotalol into a blank matrix (a solution without the analyte but otherwise identical to the sample matrix).
 - Add a fixed concentration of the **N-Nitrososotalol-d6** internal standard stock solution to each calibration standard.
- Sample Preparation:
 - Accurately weigh a portion of the Sotalol drug substance or product.
 - Dissolve the sample in a suitable solvent to a known volume.
 - Add the same fixed concentration of the **N-Nitrososotalol-d6** internal standard stock solution to the sample solution.
 - The sample may require further extraction or clean-up steps (e.g., solid-phase extraction) to remove interfering matrix components.
- LC-MS/MS Analysis:
 - Inject the prepared standards and samples onto the LC-MS/MS system.
 - Use a suitable HPLC or UHPLC column to chromatographically separate N-Nitrososotalol from other components.

- Optimize the mass spectrometer parameters for the detection of both N-Nitrososotalol and **N-Nitrososotalol-d6**. This involves selecting appropriate precursor and product ion transitions (Multiple Reaction Monitoring - MRM).
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of N-Nitrososotalol to the peak area of **N-Nitrososotalol-d6** against the known concentration of N-Nitrososotalol in the calibration standards.
 - Calculate the concentration of N-Nitrososotalol in the sample by determining its peak area ratio to the internal standard and interpolating from the calibration curve.

Signaling Pathways and Toxicological Mechanisms

Specific signaling pathways for N-Nitrososotalol have not been elucidated in publicly available literature. However, the general mechanism of genotoxicity for nitrosamines is well-understood and is believed to proceed through the following steps.



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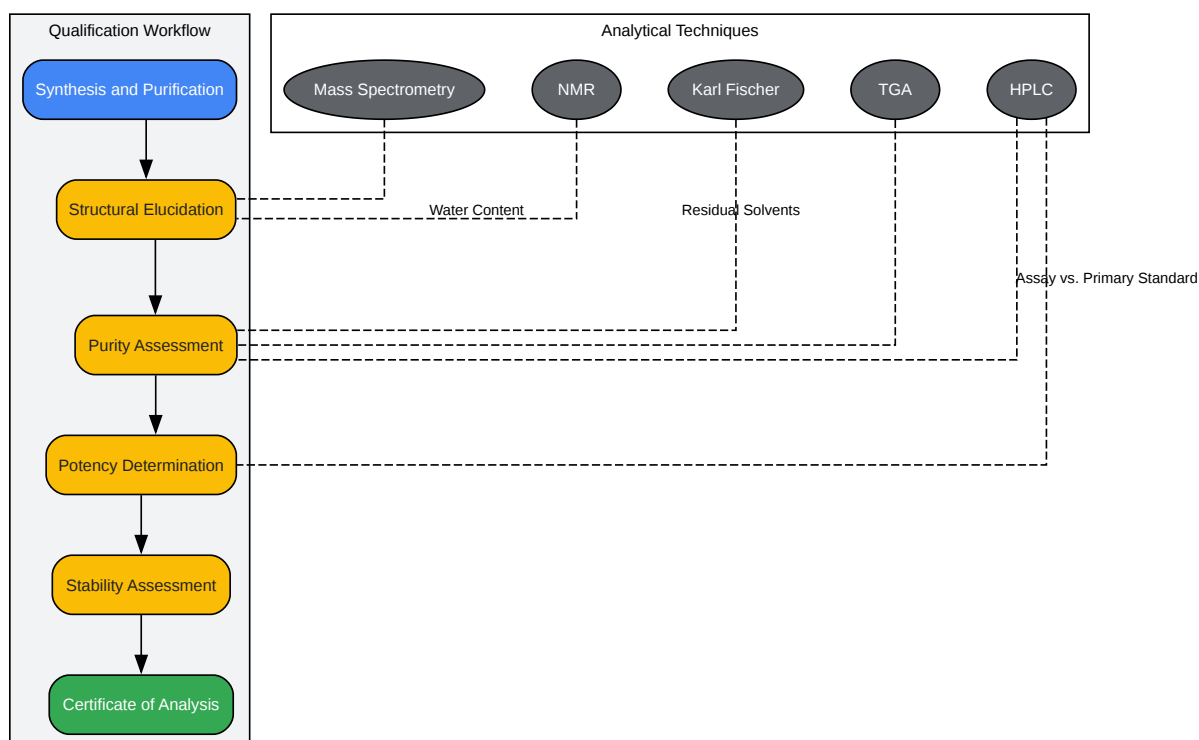
Caption: General pathway of nitrosamine-induced genotoxicity.

The genotoxicity of many nitrosamines is dependent on their metabolic activation by cytochrome P450 (CYP) enzymes.^{[1][8]} This process generates reactive electrophilic species, such as diazonium ions, which can then react with nucleophilic sites on DNA to form DNA

adducts. If these adducts are not repaired by cellular DNA repair mechanisms, they can lead to mutations during DNA replication, which is a critical step in the initiation of cancer.

Experimental Workflows

The qualification of **N-Nitrososotalol-d6** as a reference standard is a critical process to ensure its identity, purity, and concentration are well-characterized.



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Caption: Workflow for the qualification of a reference standard.

The qualification process involves a comprehensive set of analytical tests to confirm the identity and purity of the material. Structural elucidation is typically performed using techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). Purity is assessed by methods such as High-Performance Liquid Chromatography (HPLC) for organic impurities, and specific techniques like Karl Fischer titration for water content and Thermogravimetric Analysis (TGA) for residual solvents. The potency is then determined, often by an assay against a primary reference standard. Finally, stability studies are conducted to establish appropriate storage conditions and re-test dates. The culmination of this process is the issuance of a Certificate of Analysis (CoA) that documents the characterization of the reference standard.

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